

# 2-Chloro-4-nitrophenylmaltoside CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Chloro-4-nitrophenylmaltoside

Cat. No.: B122525

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## An In-depth Technical Guide to 2-Chloro-4-nitrophenyl Glycosides for Amylase Research

This technical guide provides a comprehensive overview of **2-Chloro-4-nitrophenylmaltoside** and its more commonly utilized analogue, 2-Chloro-4-nitrophenyl- $\alpha$ -D-maltotrioside. It is designed for researchers, scientists, and drug development professionals who are engaged in enzyme activity studies, particularly focusing on  $\alpha$ -amylase. This document details the chemical properties, applications, and experimental protocols associated with these chromogenic substrates.

## Introduction

2-Chloro-4-nitrophenyl (CNP) glycosides are valuable tools in biochemistry, primarily serving as chromogenic substrates for glycoside hydrolase enzymes. The presence of the 2-chloro-4-nitrophenoxy group allows for the direct spectrophotometric measurement of enzyme activity. When the glycosidic bond is cleaved by an enzyme such as  $\alpha$ -amylase, the released 2-chloro-4-nitrophenol (CNP) is yellow and can be quantified by measuring its absorbance at 405 nm. This guide will cover the properties of both the maltoside and maltotrioside derivatives.

## Physicochemical Properties

A clear distinction must be made between the maltoside and maltotrioside forms of this compound. The maltoside is a disaccharide, while the maltotrioside is a trisaccharide. The latter is more frequently employed in clinical and research settings for  $\alpha$ -amylase assays.

## 2-Chloro-4-nitrophenylmaltoside (Disaccharide)

This compound consists of a 2-chloro-4-nitrophenyl group attached to a maltose unit. Information on its specific applications is limited in the scientific literature compared to its maltotrioside counterpart.

Property	Value	Reference
PubChem CID	132545	[1]
CAS Number	143206-27-3	[2]
Molecular Formula	C <sub>18</sub> H <sub>24</sub> ClNO <sub>13</sub>	[1]
Molecular Weight	497.83 g/mol	[2]

## 2-Chloro-4-nitrophenyl- $\alpha$ -D-maltotrioside (CNP-G3) (Trisaccharide)

CNP-G3 is a well-established chromogenic substrate for the direct measurement of  $\alpha$ -amylase activity.[3] Its use in clinical diagnostics and research is widespread due to the simplicity and sensitivity of the resulting assay, which does not require coupling with auxiliary enzymes.[3][4]

Property	Value	Reference
Synonyms	CNP-G3, 2-chloro-4-nitrophenyl O- $\alpha$ -D-glucopyranosyl-(1 $\rightarrow$ 4)-O- $\alpha$ -D-glucopyranosyl-(1 $\rightarrow$ 4)- $\alpha$ -D-glucopyranoside	[5]
CAS Number	118291-90-0	[5]
Molecular Formula	C <sub>24</sub> H <sub>34</sub> ClNO <sub>18</sub>	[5]
Molecular Weight	659.98 g/mol	[5]
Appearance	Powder or crystals	[5]
Storage Temperature	-20°C	[5]

## Application in $\alpha$ -Amylase Activity Assays

The primary application of 2-Chloro-4-nitrophenyl- $\alpha$ -D-maltotrioside (CNP-G3) is in the quantitative determination of  $\alpha$ -amylase activity in biological samples such as serum, plasma, and urine.[6] The assay is based on the enzymatic hydrolysis of CNP-G3 by  $\alpha$ -amylase. This reaction releases 2-chloro-4-nitrophenol (CNP), which can be monitored spectrophotometrically at 405 nm.[7] The rate of CNP formation is directly proportional to the  $\alpha$ -amylase activity in the sample.[7] This direct assay method is noted for its precision, low background absorbance, and the absence of a lag phase.[3]

## Enzymatic Reaction Pathway

The hydrolysis of CNP-G3 by  $\alpha$ -amylase is a direct, one-step enzymatic reaction. The enzyme cleaves the glycosidic bond, resulting in the release of the chromophore and smaller sugar units.

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## References

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